

4-Heptenal Diethyl Acetal: Technical Safety & Handling Guide

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Compound of Interest

Compound Name: 4-Heptenal diethyl acetal

CAS No.: 18492-65-4

Cat. No.: B103212

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Executive Summary & Chemical Identity

4-Heptenal diethyl acetal (CAS: 18492-65-4 for cis isomer) is a specialized flavor and fragrance intermediate often used to mask the reactivity of its parent aldehyde, cis-4-heptenal. [1] While the acetal itself presents a lower immediate hazard profile than the aldehyde, it possesses a latent toxicity risk driven by its sensitivity to acid-catalyzed hydrolysis.

This guide moves beyond standard Safety Data Sheet (SDS) summaries to address the stability-dependent hazards critical for research and scale-up environments.

Chemical Profile

Property	Data
Chemical Name	(Z)-1,1-Diethoxyhept-4-ene
CAS Number	18492-65-4 (cis); 18492-66-5 (trans)
Molecular Formula	C ₁₁ H ₂₂ O ₂
Molecular Weight	186.29 g/mol
Flash Point	~71°C (160°F) - Combustible Liquid
Boiling Point	~90–93°C @ 15–25 mmHg
Solubility	Insoluble in water; Soluble in ethanol, oils
Odor	Fatty, creamy, herbaceous (melon-like)

The "Hidden" Hazard: Hydrolysis & Latent Toxicity

The primary safety critical control point (CCP) for this compound is hydrolytic stability. Acetals are protecting groups; they are stable in basic and neutral conditions but rapidly degrade in the presence of moisture and trace acids.

The Mechanism of Risk

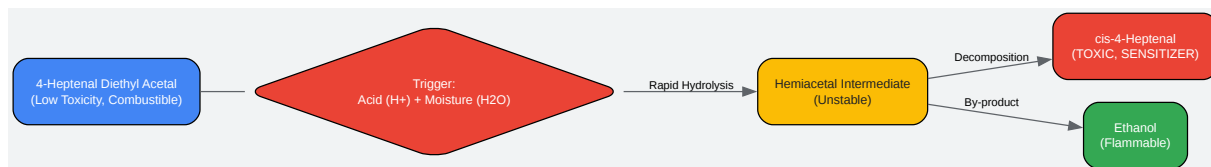
Upon exposure to acidic moisture (even atmospheric CO₂ dissolved in wet solvents), the acetal reverts to cis-4-heptenal and ethanol.

- The Acetal: Generally low toxicity, mild irritant.
- The Hydrolysis Product (cis-4-Heptenal): High Toxicity.
 - GHS Hazards: Flammable Liquid (H226), Toxic in contact with skin (H311), Skin Sensitizer (H317).^[2]

Implication: A degraded sample of **4-heptenal diethyl acetal** must be handled with the stringent precautions required for the toxic aldehyde, not the benign acetal.

Visualization: Acid-Catalyzed Hydrolysis Pathway

The following diagram illustrates the breakdown mechanism that necessitates strict moisture and pH control.



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Figure 1: The acid-catalyzed hydrolysis pathway converting the stable acetal into toxic cis-4-heptenal.[3]

Storage & Engineering Controls

To prevent the formation of the toxic aldehyde, storage protocols must focus on excluding moisture and maintaining neutral pH.

Storage Architecture

- Atmosphere: Store under an inert blanket of Dry Nitrogen or Argon. Argon is preferred for long-term storage as it is heavier than air and provides a better barrier against moisture intrusion.
- Temperature: Refrigeration (2–8°C) is recommended to slow kinetic degradation rates.
- Container: Use amber glass (to prevent photo-oxidation) with Teflon-lined caps. Avoid metal containers that may have acidic surface oxides.
- Stabilizers: Commercial samples may contain trace bases (e.g., potassium carbonate) to buffer against acidity. Do not distill without re-stabilizing the distillate immediately.

Incompatibilities

Incompatibility	Risk	Mechanism
Acids (Lewis & Brønsted)	CRITICAL	Catalyzes rapid hydrolysis to toxic aldehyde.
Water/Moisture	High	Provides the nucleophile for hydrolysis.
Strong Oxidizers	High	Potential for exothermic reaction/fire.
Iron/Aluminum Salts	Moderate	Can act as weak Lewis acids promoting degradation.

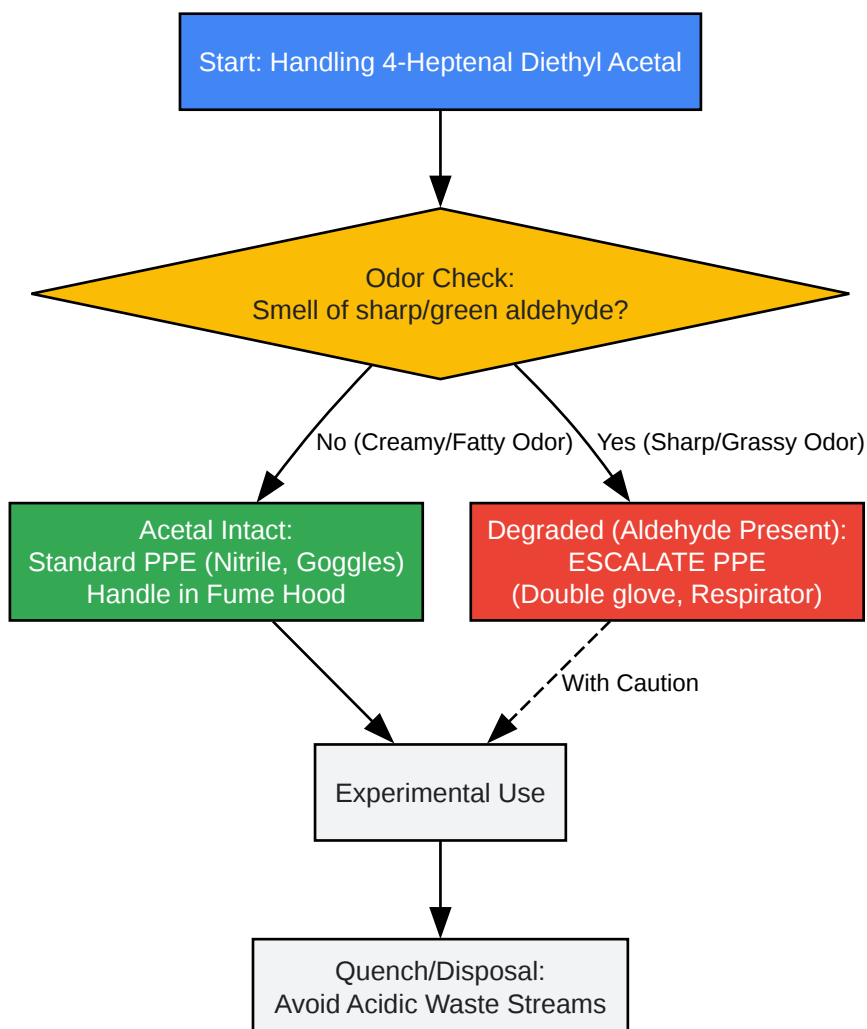
Personal Protective Equipment (PPE) Matrix

Because the acetal can degrade into a skin sensitizer and toxic agent, PPE selection should default to the higher hazard level (i.e., protect against cis-4-heptenal).

- Respiratory: If handling large volumes or heating, use a respirator with Organic Vapor (OV) cartridges.
- Eye Protection: Chemical splash goggles. A face shield is required if pouring >1 Liter.
- Hand Protection (Glove Permeation Data):
 - Standard Nitrile (0.11 mm): Splash protection only. Change immediately upon contact.
 - Laminate (Silver Shield/4H): Recommended for spill cleanup or prolonged handling. Aldehydes and acetals can permeate thin nitrile rubber.

Operational Workflow: Safety Decision Tree

This workflow ensures that researchers assess the state of the chemical before use, preventing accidental exposure to degradation products.



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Figure 2: Operational decision logic for handling potential degradation.

Emergency Response Protocols

Spill Management

Do NOT use acidic absorbents (e.g., certain clay-based litters) as they will release the toxic aldehyde fumes.

- Evacuate: Clear the immediate area.
- PPE: Don Silver Shield gloves and respiratory protection.

- Neutralize: Cover the spill with a basic absorbent (e.g., sodium bicarbonate mixed with sand) or a commercial solvent absorbent.
- Clean: Wipe surfaces with a dilute alkaline solution (1% Sodium Carbonate) to ensure no acid residues remain to catalyze hydrolysis of residues.

First Aid

- Skin Contact: Wash with soap and water for 15 minutes. Do not use alcohol (it increases skin permeability). If redness (sensitization) occurs, seek medical attention.[4][5]
- Eye Contact: Rinse cautiously with water for 15 minutes.[6][7] Remove contact lenses if present.
- Inhalation: Remove to fresh air immediately.[5] If breathing is difficult, oxygen should be administered by trained personnel.

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